

Characterization of Isofutoquinol A's Chemical Structure: An In-Depth Technical Guide

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Compound of Interest

Compound Name: *Isofutoquinol A*

Cat. No.: *B15597114*

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Abstract

Isofutoquinol A, a neolignan isolated from the plant *Piper futokadzura*, has garnered scientific interest due to its potential therapeutic properties, notably its anti-neuroinflammatory effects. A comprehensive understanding of its chemical structure is paramount for elucidating its mechanism of action and for guiding synthetic efforts towards novel therapeutic agents. This technical guide provides a detailed overview of the methodologies and data integral to the structural characterization of **Isofutoquinol A**, including spectroscopic analysis and a discussion of its proposed biological signaling pathway.

Introduction

Neolignans are a diverse class of natural products derived from the oxidative coupling of two phenylpropanoid units. They exhibit a wide range of biological activities, making them attractive scaffolds for drug discovery. **Isofutoquinol A** belongs to this class and has been identified as a constituent of *Piper futokadzura*. Preliminary studies have indicated its potential as an anti-neuroinflammatory agent, a property of significant interest in the context of neurodegenerative diseases. The precise arrangement of atoms and stereochemistry in **Isofutoquinol A** is critical to its biological function. This guide outlines the key experimental techniques and data interpretation used to elucidate its complex chemical architecture.

Physicochemical Properties

The fundamental physicochemical properties of **Isofutoquinol A** are summarized in the table below. These values are foundational for its identification and characterization.

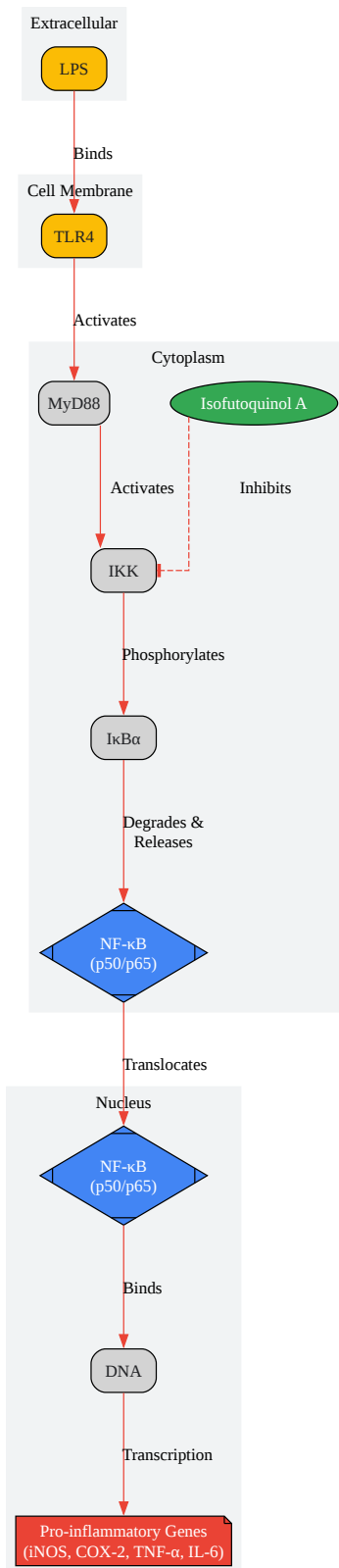
Property	Value	Source
Molecular Formula	C ₂₁ H ₂₂ O ₅	[1]
Molecular Weight	354.40 g/mol	[1]
Class	Neolignan	[1]
Source	Piper futokadzura (Piper kadsura)	[1]

Experimental Protocols

The structural elucidation of **Isofutoquinol A** relies on a combination of chromatographic separation and spectroscopic analysis. The following sections detail the typical experimental protocols employed.

Isolation and Purification

A general workflow for the isolation of neolignans from Piper species is depicted below. This multi-step process is essential to obtain a pure sample of **Isofutoquinol A** for structural analysis.



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References

- 1. FKBP51 is involved in LPS-induced microglial activation via NF- κ B signaling to mediate neuroinflammation - PubMed [pubmed.ncbi.nlm.nih.gov]
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